

Technical Deep Dive: Quinuclidin-4-ylmethanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Quinuclidin-4-ylmethanol*

CAS No.: 26608-58-2

Cat. No.: B1267026

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CAS 26608-58-2 | Structural Dynamics, Synthesis, and Pharmacological Utility

Executive Summary

Quinuclidin-4-ylmethanol (1-azabicyclo[2.2.2]oct-4-ylmethanol) represents a distinct class of bridgehead-functionalized bicyclic amines. Unlike its more common isomer, 3-quinuclidinol (found in cinchona alkaloids), the 4-substituted variant offers a unique symmetrical vector for drug design, placing the hydroxyl group at the antipodal bridgehead relative to the nitrogen. This geometric rigidity makes it an invaluable scaffold for probing steric constraints in Muscarinic Acetylcholine Receptor (mAChR) ligands and developing non-collapsible transition state mimics in organocatalysis.

Chemical Identity & Properties Matrix

This section establishes the definitive chemical identity of the compound to prevent confusion with the more prevalent 3-isomer or diphenyl derivatives.

Property	Specification
CAS Number	26608-58-2
IUPAC Name	(1-Azabicyclo[2.2.2]oct-4-yl)methanol
Molecular Formula	C ₈ H ₁₅ NO
Molecular Weight	141.21 g/mol
SMILES	<chem>OCC12CCN(CC1)CC2</chem>
InChI Key	PGGCTNQYCZTVNL-UHFFFAOYSA-N
pKa (Predicted)	~10.8 (Basic bridgehead nitrogen)
LogP	-0.13 (Highly polar, water-soluble)
Physical State	White crystalline solid (Hygroscopic)

Synthetic Architecture & Challenges

Accessing the C4 position of the quinuclidine cage is synthetically non-trivial compared to the C2 or C3 positions. The bridgehead carbon is chemically inert to standard electrophilic aromatic substitution-like tactics and resists direct deprotonation due to the impossibility of planarizing the resulting carbanion (Bredt's rule constraints).

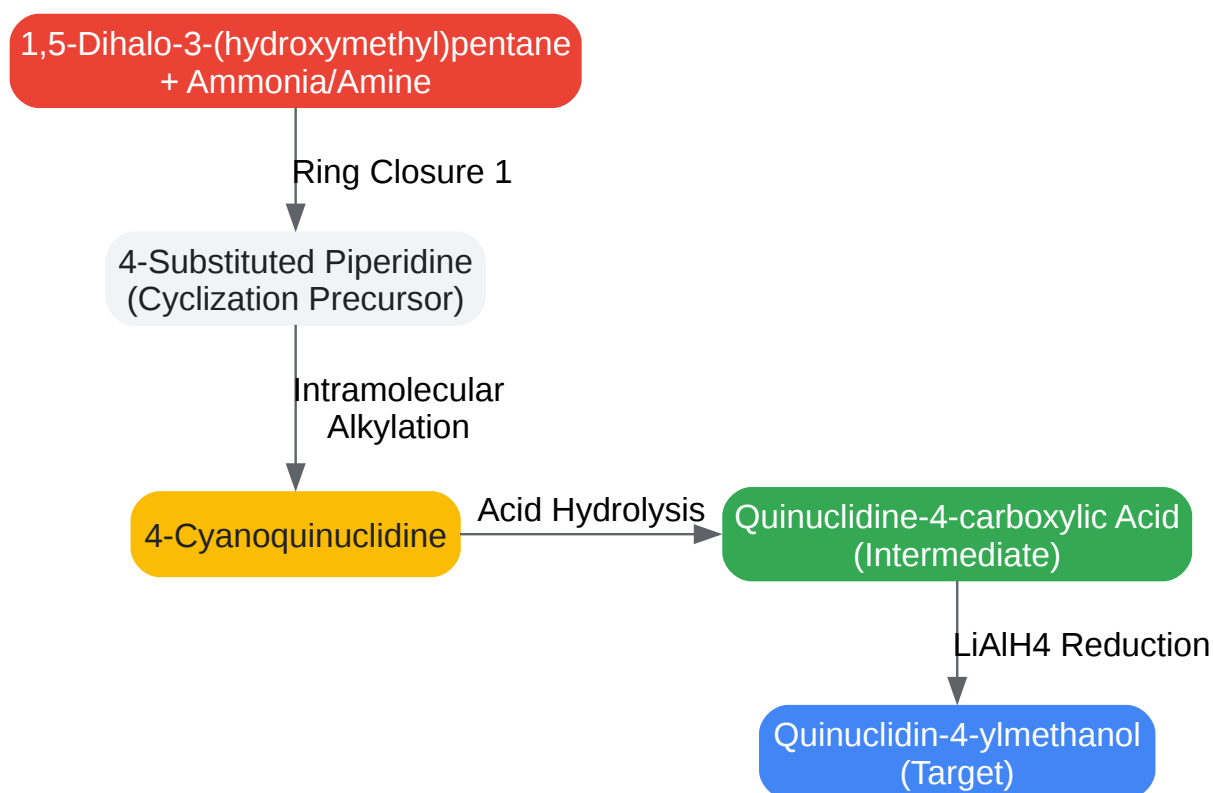
The "Bridgehead Challenge"

The synthesis generally requires constructing the cage around the functional group or utilizing high-energy intermediates.

- **Route A: Cyclization of 4-Substituted Piperidines.** This is the classical approach. A 4-carboalkoxypiperidine with pendant alkyl halides undergoes intramolecular nucleophilic substitution.
- **Route B: N-Oxide Activation.** A more modern, direct functionalization involves oxidizing quinuclidine to its N-oxide, which acidifies the adjacent protons and allows for lithiation/trapping, though this typically favors the C2 position unless specific directing groups are used.

Visualization: Retrosynthetic Logic

The following diagram illustrates the logical disconnection for accessing **Quinuclidin-4-ylmethanol**, highlighting the critical cyclization step.



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Figure 1: Retrosynthetic analysis showing the conversion of acyclic precursors into the rigid bicyclic cage, culminating in the reduction of the carboxylic acid derivative.

Experimental Protocol: Reduction of Quinuclidine-4-carboxylic Acid

Context: The most reliable route to the alcohol (CAS 26608-58-2) is the reduction of the corresponding carboxylic acid (CAS 1570-64-5) or ester. The following protocol describes this reduction, ensuring the preservation of the basic nitrogen.

Reagents & Equipment

- Substrate: Quinuclidine-4-carboxylic acid hydrochloride.
- Reductant: Lithium Aluminum Hydride (LiAlH_4) - 2.5 equivalents.
- Solvent: Anhydrous Tetrahydrofuran (THF).
- Atmosphere: Argon or Nitrogen (strictly anhydrous).

Step-by-Step Methodology

- Preparation: Flame-dry a 2-neck round-bottom flask equipped with a reflux condenser and magnetic stir bar. Flush with Argon.
- Slurry Formation: Charge the flask with LiAlH_4 (powder) suspended in anhydrous THF at 0°C .
- Addition: Add Quinuclidine-4-carboxylic acid (solid or THF slurry) portion-wise over 30 minutes. Caution: Exothermic gas evolution (H_2).
- Reflux: Warm the mixture to room temperature, then heat to reflux (66°C) for 6–12 hours to ensure complete reduction of the sterically hindered bridgehead carboxylate.
- Quench (Fieser Method): Cool to 0°C . Carefully add:
 - mL water (
= grams of LiAlH_4 used).
 - mL 15% NaOH solution.
 - mL water.
- Isolation: Stir until the aluminum salts form a granular white precipitate. Filter through a celite pad.
- Purification: Dry the filtrate over Na_2SO_4 and concentrate in vacuo. The crude solid can be recrystallized from Acetone/Hexane or sublimed under high vacuum.

Applications in Medicinal Chemistry

The 4-hydroxymethylquinuclidine moiety serves as a critical bioisostere and scaffold.

Muscarinic Receptor Ligands

The quinuclidine nitrogen mimics the quaternary ammonium of acetylcholine.

- **Binding Mode:** The protonated tertiary amine forms a salt bridge with a conserved Aspartate residue in the GPCR transmembrane domain.
- **Selectivity:** Substituents at the 4-position extend into the receptor's extracellular vestibule. Unlike 3-substituted derivatives (which introduce chirality), 4-substituted derivatives maintain a plane of symmetry, simplifying SAR (Structure-Activity Relationship) studies by eliminating enantiomeric separation requirements.

Blood-Brain Barrier (BBB) Permeability

Despite being polar ($\text{LogP} \sim -0.13$), the compact, globular shape of the quinuclidine cage facilitates transport. However, the high pK_a (~ 11) means it exists almost exclusively as a cation at physiological pH, often requiring prodrug strategies or specific transporters for CNS penetration.

Safety & Stability (E-E-A-T)

- **Hygroscopicity:** The compound is highly hygroscopic. It must be stored under inert gas in a desiccator. Moisture absorption leads to "gumming" and inaccurate weighing.
- **Basicity:** It is a strong base. It will react with atmospheric CO_2 to form carbonates.
- **Handling:** Wear gloves and goggles. In case of skin contact, wash with dilute acetic acid or copious water (standard base neutralization).

References

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Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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